

A Comparative Guide to Integrating OL-92 Data in Global Climate Reconstructions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OL-92

Cat. No.: B3257441

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the Owens Lake core **OL-92** paleoclimate data with other key global climate reconstruction archives. It is intended to assist researchers in objectively evaluating the integration of this valuable regional dataset into broader climate models. This document summarizes key quantitative data in comparative tables, details the experimental methodologies for the proxy analyses, and visualizes the data integration workflow and the relationships between different climate archives.

Introduction to OL-92 Data

The **OL-92** core, drilled in 1992 by the U.S. Geological Survey from the sediments of Owens Lake in southeastern California, offers a near-continuous, high-resolution paleoclimate record for the past approximately 800,000 years. Its location makes it particularly sensitive to changes in precipitation and runoff from the Sierra Nevada, providing a detailed history of regional hydroclimate variability, which in turn reflects larger-scale atmospheric patterns. Key climate proxies analyzed from the **OL-92** core include pollen, ostracods (for stable isotope analysis), and sediment grain size, which together provide a multi-faceted view of past environmental conditions.

Comparison of OL-92 Data with Alternative Climate Archives

The data from the **OL-92** core provides a valuable terrestrial perspective on past climate change. To assess its utility in global climate reconstructions, it is essential to compare it with other well-established paleoclimate records. This section compares **OL-92** data with two such records: the Devils Hole calcite core, which provides a regional terrestrial temperature and water table record, and the Spectral Mapping Project (SPECMAP) marine isotope record, which reflects global ice volume and deep-sea temperatures.

Quantitative Data Comparison

The following tables present a summary of key quantitative data from the **OL-92** core and the comparative Devils Hole and SPECMAP records for selected time intervals corresponding to significant global climate transitions.

Table 1: Comparison of Paleoclimate Proxies during the Last Glacial Maximum (LGM; ~21,000 years ago)

Data Source	Proxy	Value	Interpretation
OL-92, Owens Lake	Pollen Assemblage	High abundance of juniper and other woodland taxa	Cooler and wetter conditions supporting woodland expansion into the valley.
Sediment Grain Size	Fine (clay and silt)	Deep, overflowing lake indicating high runoff from the Sierra Nevada.	
Devils Hole, Nevada	$\delta^{18}\text{O}$ of Calcite	Relatively low values	Cooler temperatures in the region.
Water Table	High stand	Increased regional precipitation and groundwater recharge.	
SPECMAP (Global Marine)	$\delta^{18}\text{O}$ of Foraminifera	High positive values	Large global ice volume and lower sea levels.

Table 2: Comparison of Paleoclimate Proxies during the Last Interglacial (LIG; ~125,000 years ago)

Data Source	Proxy	Value	Interpretation
OL-92, Owens Lake	Pollen Assemblage	High abundance of desert scrub and lower abundance of woodland taxa	Warmer and drier conditions with vegetation similar to the modern era.
Sediment Grain Size	Coarser (sand and silt)	Shallow, closed-basin lake indicating reduced runoff.	
Devils Hole, Nevada	$\delta^{18}\text{O}$ of Calcite	Relatively high values	Warmer regional temperatures.
Water Table	Low stand	Decreased regional precipitation.	
SPECMAP (Global Marine)	$\delta^{18}\text{O}$ of Foraminifera	Low negative values	Reduced global ice volume and higher sea levels.

Experimental Protocols

Detailed methodologies are crucial for understanding the reliability and comparability of different proxy records. This section outlines the standard experimental protocols for the key analyses performed on the **OL-92** core and comparable archives.

Pollen Analysis from Lake Sediments

Pollen analysis provides a record of past vegetation changes, which are closely linked to climate. The standard procedure for extracting pollen from lake sediments is as follows:

- **Sample Preparation:** A known volume of sediment is treated with a spike of exotic pollen (e.g., *Lycopodium* spores) to calculate pollen concentration.

- **Chemical Digestion:** The sample is subjected to a series of chemical treatments to remove non-pollen components. This typically includes:
 - Hydrochloric acid (HCl) to remove carbonates.
 - Potassium hydroxide (KOH) to remove humic acids.
 - Hydrofluoric acid (HF) to dissolve silicate minerals.
 - Acetolysis to remove cellulose.
- **Sieving:** The residue is sieved to remove particles larger than the typical pollen size range.
- **Mounting and Identification:** The concentrated pollen residue is mounted on a microscope slide and stained for identification and counting under a microscope.

Stable Isotope Analysis of Ostracod Shells

The oxygen isotopic composition ($\delta^{18}\text{O}$) of ostracod shells is a valuable proxy for the temperature and isotopic composition of the lake water in which they formed. The methodology is as follows:

- **Ostracod Picking:** Ostracod shells are hand-picked from the sediment samples under a microscope.
- **Cleaning:** The shells are cleaned to remove any adhering sediment or organic matter. This may involve ultrasonic cleaning in deionized water.
- **Acid Digestion:** The cleaned ostracod shells are reacted with phosphoric acid (H_3PO_4) in a vacuum to produce CO_2 gas.
- **Mass Spectrometry:** The isotopic ratio of ^{18}O to ^{16}O in the CO_2 gas is measured using a mass spectrometer. The results are reported in delta notation ($\delta^{18}\text{O}$) relative to a standard.

Sediment Grain Size Analysis

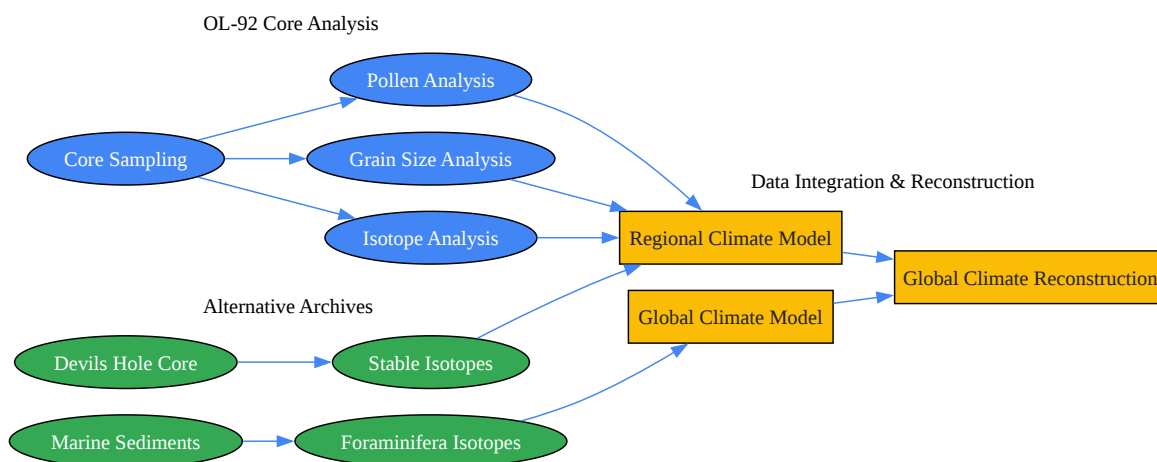
Grain size analysis of lake sediments provides information about the energy of the depositional environment, which in the case of Owens Lake, is related to lake depth and runoff. The

standard method is based on ASTM D7928 for fine-grained soils:

- **Sample Preparation:** Organic matter and carbonates are removed from the sediment sample using hydrogen peroxide and a buffered acetic acid solution, respectively.
- **Dispersion:** The sample is dispersed in a solution of sodium hexametaphosphate to prevent flocculation of clay particles.
- **Sieving:** The coarser fraction of the sediment is separated by wet sieving.
- **Sedimentation (Hydrometer Method):** The fine fraction is allowed to settle in a graduated cylinder. A hydrometer is used to measure the density of the suspension at specific time intervals.
- **Calculation:** Stokes' Law is used to calculate the particle size distribution from the hydrometer readings and the settling times.

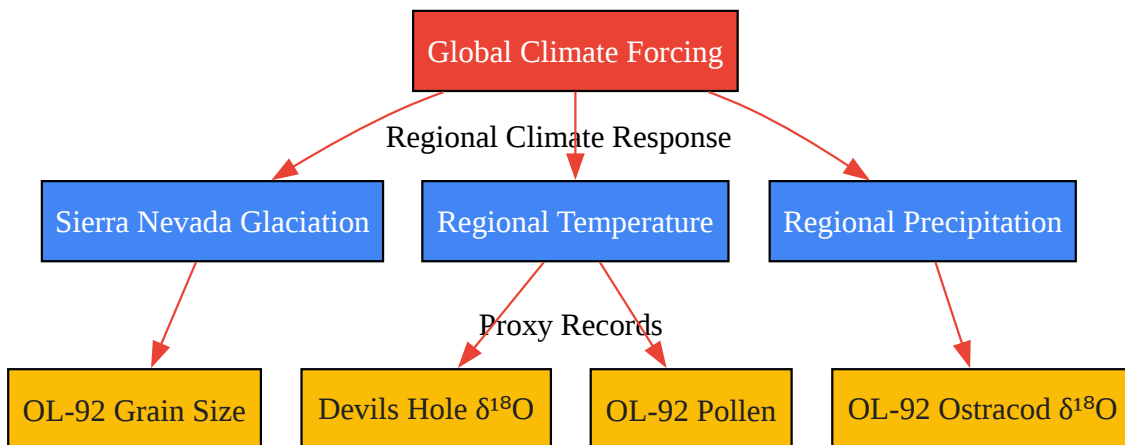
Visualizing Data Integration and Relationships

The following diagrams, created using the DOT language for Graphviz, illustrate the workflow for integrating **OL-92** data into global climate reconstructions and the logical relationships between different climate archives.



[Click to download full resolution via product page](#)

Experimental workflow for integrating **OL-92** and other proxy data.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comparative Guide to Integrating OL-92 Data in Global Climate Reconstructions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3257441#integrating-ol-92-data-into-global-climate-reconstructions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com